

Operational Guide: Safe Disposal and Waste Management of L-Proline (15N)

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Compound of Interest

Compound Name: L-PROLINE (15N)

Cat. No.: B1579752

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Part 1: Executive Summary & Safety Profile

The Critical Distinction: Stable vs. Radioactive The most frequent compliance error regarding **L-Proline (15N)** is the confusion between stable isotopes and radioisotopes. **L-Proline (15N)** is a stable, non-radioactive isotopologue of the amino acid proline.^[1] It does not decay and does not emit ionizing radiation.

Disposal Directive: L-Proline (15N) must be managed based on its chemical properties and the matrix (solvent or biological medium) in which it is dissolved. It is not regulated under the Nuclear Regulatory Commission (NRC) but falls under the Resource Conservation and Recovery Act (RCRA) if mixed with hazardous solvents.

Safety Data Snapshot

Parameter	Specification	Notes
Chemical Name	L-Proline (15N)	Nitrogen-15 labeled L-Proline
CAS Number	147-85-3 (Unlabeled generic)	Note: MSDS often references the unlabeled CAS as properties are chemically identical.
Radioactivity	NONE	Stable Isotope
Toxicity	Non-Hazardous	Generally recognized as safe (GRAS) amino acid.
RCRA Status	Not Listed	Not a P-list or U-list hazardous waste.

Part 2: Waste Categorization Logic (The Decision Matrix)

Effective disposal relies on "Cradle-to-Grave" tracking. Because **L-Proline (15N)** is expensive and chemically benign, the disposal method is almost exclusively dictated by what you mixed it with.

Workflow Visualization

The following diagram illustrates the decision logic for segregating **L-Proline (15N)** waste streams.



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Figure 1: Decision tree for segregating **L-Proline (15N)** waste based on matrix contaminants.

Part 3: Detailed Disposal Protocols

Protocol A: NMR Sample Disposal (Organic Solvents)

Context: This is the most common disposal scenario. **L-Proline (15N)** is often dissolved in deuterated solvents (Chloroform-d, DMSO-d6, D2O) for structural analysis.

- Identify the Solvent:
 - Chloroform-d / Dichloromethane-d2: Segregate into Halogenated Waste.
 - Methanol-d4 / DMSO-d6 / Acetone-d6: Segregate into Non-Halogenated Solvent Waste.
 - Heavy Water (D2O): Generally non-hazardous, but often collected as "Aqueous Waste" in labs to prevent drain contamination with trace organics.
- Collection:
 - Pour the NMR tube contents into the appropriate satellite accumulation container.
 - Do not throw filled NMR tubes into the sharps bin; the solvent must be decanted first.
- Rinsing:
 - Rinse the NMR tube with a small volume of matching solvent (acetone or methanol).
 - Add the rinse to the solvent waste container.
- Glassware:
 - Dispose of the empty NMR tube in the "Laboratory Glass/Sharps" container.

Protocol B: Metabolic Flux Media (Biohazardous)

Context: **L-Proline (15N)** is used in cell culture media to trace amino acid metabolism.

- Deactivation:
 - Liquid media containing cells or biological agents must be deactivated.

- Method 1 (Chemical): Add bleach (sodium hypochlorite) to a final concentration of 10% (v/v). Let stand for 30 minutes.
- Method 2 (Thermal): Autoclave at 121°C, 15 psi for 30-60 minutes.
- Disposal:
 - Once deactivated, the liquid can typically be poured down the sanitary sewer with copious water (verify with your facility's EHS guidelines).
 - If the media contains other hazardous additives (e.g., antibiotics, inhibitors), it must be treated as Mixed Waste (Chemical + Biological) and incinerated via a licensed contractor.

Protocol C: Dry Solid / Expired Stock

Context: Spilled powder or expired inventory.

- Pure Substance:
 - **L-Proline (15N)** itself is non-hazardous. However, "best practice" in GLP/GMP environments dictates that all chemical solids be collected.
 - Place in a container labeled "Non-Hazardous Chemical Solid."
- Contaminated Debris:
 - Paper towels, gloves, or weigh boats contaminated with the powder can be disposed of in regular laboratory trash unless the facility has a "zero chemical in trash" policy.

Part 4: Regulatory & Compliance Data

Waste Stream Summary Table

Waste Stream	Primary Constituent	Hazard Class	Container Labeling	Treatment Method
Halogenated Organic	Chloroform-d, DCM	Toxic / Irritant	"Hazardous Waste - Halogenated Solvents"	Incineration (High Temp)
Non-Halogenated	Methanol, DMSO, Acetone	Ignitable (F-Listed)	"Hazardous Waste - Flammable Solvents"	Fuel Blending / Incineration
Bio-Waste	Cell Media + 15N Proline	Biohazard	"Biohazard" (Red Bag)	Autoclave / Chemical Disinfection
Aqueous (Pure)	Water + 15N Proline	None	"Non-Hazardous Aqueous"	Sanitary Sewer (pH Adjust)

Regulatory Grounding (US EPA)[2][3]

- RCRA Classification: L-Proline is not listed under 40 CFR 261.33 (P-List or U-List). Therefore, it does not automatically trigger hazardous waste status [[2]].
- Mixture Rule: Under RCRA, if a non-hazardous waste (Proline) is mixed with a listed hazardous waste (e.g., Spent Methanol - F003), the entire mixture must be managed as hazardous waste [[2]].

References

- US Environmental Protection Agency (EPA). (2025). RCRA Hazardous Waste Listings and Identification. Retrieved from [[Link](#)]

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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